

# Protocol for Solid-Phase Synthesis of Atriopeptin III

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## Compound of Interest

Compound Name: Atriopeptin III

CAS No.: 90817-13-3

Cat. No.: B1591603

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## Introduction

**Atriopeptin III** (APIII), a 24-amino acid peptide hormone, is a biologically active fragment of the atrial natriuretic peptide (ANP).[1] It is a potent vasodilator and a key regulator of blood pressure, body fluid, and electrolyte homeostasis, exerting significant natriuretic and diuretic effects.[1][2] The primary structure of rat **Atriopeptin III** is a single chain of 24 amino acids with an essential intramolecular disulfide bond between the cysteine residues at positions 7 and 23, which forms a 17-membered ring crucial for its biological activity.[3][4]

The chemical synthesis of peptides like **Atriopeptin III** is most efficiently achieved through Solid-Phase Peptide Synthesis (SPPS). This guide provides a detailed protocol for the synthesis of **Atriopeptin III** using the widely adopted Fluorenylmethyloxycarbonyl (Fmoc) based chemistry. The Fmoc/tBu strategy offers an orthogonal protection scheme where the N $\alpha$ -Fmoc group is labile to a mild base (piperidine), while the resin linkage and side-chain protecting groups are stable to this base but are readily removed by a strong acid (trifluoroacetic acid) in the final step.[5][6] This methodology allows for the stepwise, controlled assembly of the peptide chain on a solid support, simplifying purification by allowing excess reagents and byproducts to be washed away after each step.[6]

**Atriopeptin III** (rat) Sequence: H-Ser-Ser-Cys-Phe-Gly-Gly-Arg-Ile-Asp-Arg-Ile-Gly-Ala-Gln-Ser-Gly-Leu-Gly-Cys-Asn-Ser-Phe-Arg-Tyr-OH (Disulfide bridge: Cys<sup>7</sup>-Cys<sup>23</sup>)

## I. Materials and Reagents

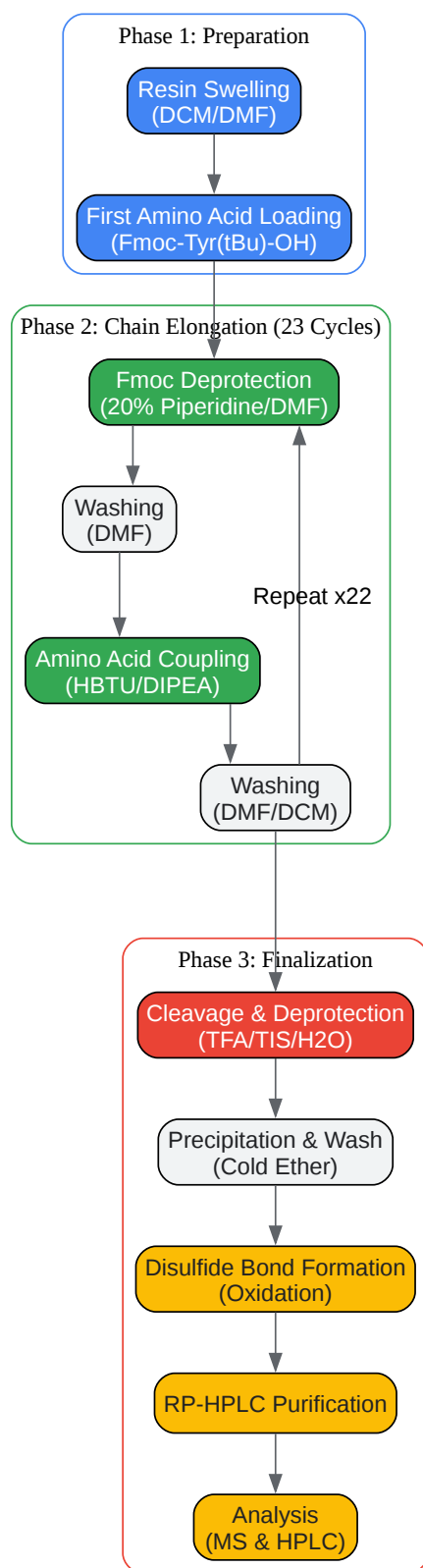
Successful synthesis requires high-quality reagents. Ensure all solvents are peptide synthesis grade and amino acid derivatives are of high purity.

| Category              | Reagent/Material                                            | Purpose                                                                                                  |
|-----------------------|-------------------------------------------------------------|----------------------------------------------------------------------------------------------------------|
| Resin                 | 2-Chlorotrityl chloride (2-CTC) resin                       | Solid support for assembling the peptide chain, yields a C-terminal carboxylic acid. <a href="#">[7]</a> |
| Solvents              | N,N-Dimethylformamide (DMF)                                 | Primary solvent for washing, swelling, deprotection, and coupling steps. <a href="#">[8]</a>             |
| Dichloromethane (DCM) | Solvent for resin swelling and washing. <a href="#">[8]</a> |                                                                                                          |
| Diethyl ether (cold)  | Precipitation of the cleaved peptide.                       |                                                                                                          |
| Amino Acids           | Fmoc-Tyr(tBu)-OH                                            | C-terminal amino acid for initial resin loading.                                                         |
| Fmoc-Arg(Pbf)-OH      |                                                             |                                                                                                          |
| Fmoc-Phe-OH           |                                                             |                                                                                                          |
| Fmoc-Ser(tBu)-OH      |                                                             |                                                                                                          |
| Fmoc-Asn(Trt)-OH      |                                                             |                                                                                                          |
| Fmoc-Cys(Trt)-OH      |                                                             |                                                                                                          |
| Fmoc-Gly-OH           |                                                             |                                                                                                          |
| Fmoc-Leu-OH           |                                                             |                                                                                                          |
| Fmoc-Gln(Trt)-OH      |                                                             |                                                                                                          |
| Fmoc-Ala-OH           |                                                             |                                                                                                          |
| Fmoc-Ile-OH           |                                                             |                                                                                                          |
| Fmoc-Asp(OtBu)-OH     | Side-chain protected amino acids for chain elongation.      |                                                                                                          |
| Deprotection          | 20% (v/v) Piperidine in DMF                                 | Reagent for removal of the N $\alpha$ -Fmoc protecting group. <a href="#">[7]</a>                        |

|                                    |                                                                                |                                                                      |
|------------------------------------|--------------------------------------------------------------------------------|----------------------------------------------------------------------|
| Coupling                           | HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) | Coupling activator.                                                  |
| DIPEA (N,N-Diisopropylethylamine)  | Activation base.                                                               |                                                                      |
| Cleavage                           | Trifluoroacetic acid (TFA)                                                     | Cleaves peptide from resin and removes side-chain protecting groups. |
| Triisopropylsilane (TIS)           | Cation scavenger to prevent side reactions.                                    |                                                                      |
| Deionized Water (H <sub>2</sub> O) | Scavenger.                                                                     |                                                                      |
| Cyclization                        | Iodine (I <sub>2</sub> )                                                       | Oxidizing agent for disulfide bond formation. <a href="#">[9]</a>    |
| Acetic Acid (AcOH)                 | Solvent for cyclization reaction.<br><a href="#">[9]</a>                       |                                                                      |
| Purification                       | Acetonitrile (ACN, HPLC grade)                                                 | Mobile phase component for RP-HPLC.                                  |
| Deionized Water (HPLC grade)       | Mobile phase component for RP-HPLC.                                            |                                                                      |
| TFA (HPLC grade)                   | Mobile phase modifier.                                                         |                                                                      |

## II. Synthesis Workflow Overview

The synthesis of **Atriopeptin III** follows a multi-stage process beginning with the preparation of the solid support and culminating in the purification of the final, biologically active peptide.



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Caption: Workflow for the solid-phase synthesis of **Atriopeptin III**.

### III. Detailed Experimental Protocols

#### A. Resin Preparation and First Amino Acid Attachment (Loading)

The synthesis begins by anchoring the C-terminal amino acid, Tyrosine, to the 2-chlorotrityl resin. This resin is chosen because it allows for cleavage under mildly acidic conditions, preserving the C-terminal carboxylic acid.<sup>[7]</sup>

- **Resin Swelling:** Place 300 mg (0.1 mmol scale) of 2-chlorotrityl chloride resin into a peptide synthesis vessel.<sup>[7]</sup> Add 5 mL of DCM and allow the resin to swell for 30 minutes with gentle agitation.<sup>[8]</sup> Drain the DCM and wash the resin twice with 5 mL of DMF.
- **Loading Fmoc-Tyr(tBu)-OH:** Dissolve 2 equivalents of Fmoc-Tyr(tBu)-OH and 4 equivalents of DIPEA in 5 mL of DCM. Add this solution to the swollen resin.
- **Reaction:** Agitate the mixture at room temperature for 1-2 hours.
- **Capping:** To cap any unreacted sites on the resin, add 0.5 mL of methanol and agitate for 30 minutes.
- **Washing:** Drain the reaction solution and wash the resin thoroughly (3x with DCM, 3x with DMF, 3x with DCM). Dry the resin under a vacuum.

#### B. Peptide Chain Elongation: The Synthesis Cycle

The peptide chain is assembled from the C-terminus to the N-terminus by repeating a four-step cycle for each amino acid. The following protocol is for one cycle.

- **Fmoc Deprotection:** Add 5 mL of 20% piperidine in DMF to the resin.<sup>[7]</sup> Agitate for 3 minutes, drain, then add another 5 mL of the piperidine solution and agitate for 7 minutes. This two-step deprotection ensures complete removal of the Fmoc group.
- **Washing:** Drain the piperidine solution and wash the resin extensively with DMF (5-7 times) to completely remove all traces of piperidine, which would otherwise neutralize the subsequent coupling reaction.
- **Amino Acid Activation and Coupling:** In a separate vial, pre-activate the next amino acid by dissolving 3 equivalents of the Fmoc-amino acid and 3 equivalents of HBTU in DMF. Add 6

equivalents of DIPEA and allow the mixture to react for 2-3 minutes. Add this activated solution to the peptide-resin.[8]

- **Coupling Reaction:** Agitate the mixture for 45-60 minutes at room temperature. To monitor reaction completion, a small sample of resin beads can be taken for a Kaiser test.
- **Washing:** Drain the coupling solution and wash the resin thoroughly (3x with DMF, 3x with DCM) to remove all excess reagents and byproducts.[7]
- **Repeat:** Return to Step 1 for the next amino acid in the sequence. This cycle is repeated until the final amino acid (N-terminal Serine) has been coupled.

### C. Cleavage from Resin and Global Deprotection

This crucial step uses a strong acid to simultaneously cleave the completed peptide chain from the resin and remove all acid-labile side-chain protecting groups (tBu, Pbf, Trt).

- **Final Wash and Dry:** After the final coupling cycle, wash the peptide-resin thoroughly with DMF, followed by DCM. Dry the resin completely under a high vacuum for at least 3 hours. [10]
- **Prepare Cleavage Cocktail:** In a fume hood, prepare the cleavage cocktail: 95% TFA, 2.5% TIS, and 2.5% H<sub>2</sub>O. The scavengers (TIS, H<sub>2</sub>O) are critical for quenching highly reactive cationic species generated during deprotection, which could otherwise cause unwanted side reactions with nucleophilic residues like Cysteine and Tyrosine.
- **Cleavage Reaction:** Add 10 mL of the cleavage cocktail per gram of peptide-resin. Agitate the mixture at room temperature for 2-3 hours.[11]
- **Peptide Precipitation:** Filter the TFA solution away from the resin beads into a 50 mL centrifuge tube. Add the filtrate dropwise into a 10-fold excess of ice-cold diethyl ether to precipitate the crude peptide.
- **Isolation:** Centrifuge the ether suspension to pellet the peptide. Decant the ether, wash the pellet twice more with cold ether, and then dry the crude linear peptide under a vacuum.

### D. Disulfide Bridge Formation (Cyclization)

The linear peptide is cyclized via oxidation to form the essential disulfide bond.

- **Dissolution:** Dissolve the crude linear peptide in 30% aqueous acetic acid at a high dilution (e.g., 0.1 mg/mL) to favor intramolecular over intermolecular disulfide bond formation.[9]
- **Oxidation:** While stirring vigorously, add a 0.01 M solution of iodine (I<sub>2</sub>) in acetic acid dropwise until a faint yellow color persists.[9]
- **Reaction:** Allow the reaction to proceed for 1-2 hours at room temperature, monitoring the disappearance of the free thiol groups if desired.
- **Quenching:** Quench the excess iodine by adding a few drops of 1 M ascorbic acid solution until the yellow color disappears.
- **Lyophilization:** Freeze the solution and lyophilize to obtain the crude cyclized **Atriopeptin III**.

#### E. Purification and Analysis

The final step is to purify the peptide to homogeneity and verify its identity.

- **Purification:** Purify the crude cyclized peptide by reverse-phase high-performance liquid chromatography (RP-HPLC) using a C18 column.[9] A typical gradient would be from 10% to 50% Acetonitrile (containing 0.1% TFA) in Water (containing 0.1% TFA) over 40 minutes.
- **Fraction Collection:** Collect fractions corresponding to the major product peak.
- **Analysis:** Analyze the collected fractions using analytical HPLC to confirm purity (>95%).[3]
- **Identity Confirmation:** Confirm the correct molecular weight of the purified peptide (Expected [M+H]<sup>+</sup> ≈ 2550.8 Da) using Mass Spectrometry (e.g., ESI-MS).[3]
- **Final Product:** Lyophilize the pure fractions to yield **Atriopeptin III** as a white, fluffy powder.

## IV. References

- Luxembourg Bio Technologies. (2007). Solid-phase peptide synthesis: from standard procedures to the synthesis of difficult sequences. Nature Protocols. [\[Link\]](#)

- Nowick Laboratory. (2020). Standard practices for Fmoc-based solid-phase peptide synthesis in the Nowick laboratory (Version 1.7.2). University of California, Irvine. [\[Link\]](#)
- Gao, F., Shi, P. T., Zang, Y. M., & Niu, G. B. (1994). Synthesis and biological activity of **atriopeptin III** and its small molecular analog. Yao Xue Xue Bao, 29(6), 417-426. [\[Link\]](#)
- Google Patents. (2015). WO2015028599A1 - Cleavage of synthetic peptides.
- Chan, W. C., & White, P. D. (Eds.). (2000). Fmoc Solid Phase Peptide Synthesis: A Practical Approach. Oxford University Press. [\[Link\]](#)
- Brands, M. W., Kivlighn, S. D., Jin, C. L., & Caverio, P. G. (1987). **Atriopeptin III**. A potent natriuretic, diuretic, and hypotensive agent in rats with chronic renal failure. Hypertension, 9(3 Pt 2), III131-III135. [\[Link\]](#)
- Biomatik. (2022). Techniques And Protocols Of Present-Time Solid Phase Peptide Synthesis. [\[Link\]](#)
- Aapptec. (2003). Practical Synthesis Guide to Solid Phase Peptide Chemistry. [\[Link\]](#)
- Abbiotec. Atriopeptin 3 Peptide (Rat). [\[Link\]](#)
- NovoPro Bioscience Inc. alpha-Atrial natriuretic peptide [5-28], **Atriopeptin III** (rat). [\[Link\]](#)
- Life Technologies (India) Pvt Ltd. Atrial Natriuretic Peptide (1-28), rat (ANP 1-28). [\[Link\]](#)

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## Sources

- 1. Atriopeptin III, rat [ANP (127-150), rat] - Echelon Biosciences [\[echelon-inc.com\]](http://echelon-inc.com)
- 2. Atriopeptin III. A potent natriuretic, diuretic, and hypotensive agent in rats with chronic renal failure - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](http://pubmed.ncbi.nlm.nih.gov)

- [3. abbiotec.com \[abbiotec.com\]](#)
- [4. lifetechindia.com \[lifetechindia.com\]](#)
- [5. WO2015028599A1 - Cleavage of synthetic peptides - Google Patents \[patents.google.com\]](#)
- [6. peptide.com \[peptide.com\]](#)
- [7. chem.uci.edu \[chem.uci.edu\]](#)
- [8. biomatik.com \[biomatik.com\]](#)
- [9. Synthesis and biological activity of atriopeptin III and its small molecular analog - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. documents.thermofisher.com \[documents.thermofisher.com\]](#)
- [11. luxembourg-bio.com \[luxembourg-bio.com\]](#)
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